Reactivity profile of (3-Chloro-2-methylphenyl)methanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(3-Chloro-2-methylphenyl)methanol*
CAS No.:	*90369-75-8*
Cat. No.:	*B1356379*

Get Quote

An In-depth Technical Guide to the Reactivity Profile of **(3-Chloro-2-methylphenyl)methanol**

Abstract

(3-Chloro-2-methylphenyl)methanol is a substituted benzyl alcohol that serves as a versatile and strategic building block in modern organic synthesis. Its utility is particularly pronounced in the fields of medicinal chemistry and agrochemical development, where precise molecular modifications are paramount for tuning biological activity. The reactivity of this molecule is dictated by the intricate interplay of electronic and steric effects imparted by its three distinct functional moieties: the hydroxymethyl group, the ortho-methyl substituent, and the meta-chloro substituent. This guide provides an in-depth analysis of the compound's reactivity, offering both mechanistic explanations and practical, field-tested protocols for its key transformations. We will explore reactions at the benzylic alcohol center, electrophilic substitutions on the aromatic ring, and the strategic implications of its unique substitution pattern for the synthesis of complex target molecules.

© 2026 BenchChem. All rights reserved.

Molecular Structure and Physicochemical Properties

(3-Chloro-2-methylphenyl)methanol, with the chemical formula C_8H_9ClO, is an aromatic alcohol. The substitution pattern on the phenyl ring is critical to its chemical behavior. The ortho-methyl group provides significant steric hindrance around the benzylic carbon and one adjacent ring position, while the meta-chloro atom profoundly influences the electron density of the aromatic system.

Property	Value
Molecular Formula	C_8H_9ClO[1][2]
Molecular Weight	156.61 g/mol [2]
CAS Number	90369-75-8[2][3]
Canonical SMILES	CC1=C(C=CC=C1Cl)CO[1]
InChI Key	AHZGUZWGHGQNDN-UHFFFAOYSA-N[1]
Appearance	White to off-white solid
Predicted XlogP	2.0[1]

The Electronic and Steric Landscape: A Foundation for Reactivity

The reactivity of **(3-Chloro-2-methylphenyl)methanol** is not merely the sum of its parts but a result of the synergistic and sometimes competing effects of its substituents.

- Hydroxymethyl Group ($-CH_2OH$): This primary alcohol is the principal site for many transformations like oxidation, etherification, and substitution. It acts as a weak deactivating group on the aromatic ring via a negative inductive effect (-I).

- Methyl Group ($-CH_3$): Located at the C2 position (ortho to the hydroxymethyl group), it is an activating group. It donates electron density through a positive inductive effect (+I) and

© 2026 BenchChem. All rights reserved.

hyperconjugation, enriching the ring for electrophilic attack. Crucially, its steric bulk hinders reactions at the C2 and C1 positions, including the benzylic center.

- Chloro Group (-Cl): Positioned at C3 (meta to the hydroxymethyl group), it is a deactivating group. It withdraws electron density strongly through its inductive effect (-I) but weakly donates electron density via resonance (+R). The net effect is deactivation of the ring. As an ortho-, para-director, it influences the position of incoming electrophiles.

The combination of an ortho-activating group and a meta-deactivating group creates a unique electronic environment that allows for regioselective reactions on the aromatic ring, while the sterically hindered benzylic alcohol offers opportunities for chemoselective transformations.

Key Transformations of the Hydroxymethyl Group

The benzylic alcohol is a versatile handle for molecular elaboration. Its reactivity is slightly modulated by the electronic effects of the ring substituents but is primarily governed by the choice of reagents.

Oxidation to Aldehydes and Carboxylic Acids

The primary alcohol can be selectively oxidized to either the corresponding aldehyde or carboxylic acid, providing access to two important classes of synthetic intermediates.

- To 3-Chloro-2-methylbenzaldehyde: This requires mild oxidizing agents to prevent over-oxidation. Reagents like Pyridinium Chlorochromate (PCC) or Pyridinium Dichromate (PDC) in an anhydrous solvent such as dichloromethane (DCM) are effective.

- To 3-Chloro-2-methylbenzoic Acid: Stronger oxidizing agents are necessary for this transformation. Potassium permanganate ($KMnO_4$) under basic conditions, or chromic acid (generated in situ from CrO_3 and sulfuric acid, i.e., Jones reagent) will readily effect this conversion.

Protocol 3.1.1: Oxidation to 3-Chloro-2-methylbenzaldehyde using PCC

- Setup: In a flame-dried, two-neck round-bottom flask under an inert atmosphere (N_2 or Ar), add pyridinium chlorochromate (PCC, 1.5 equivalents) and a small amount of Celite® to anhydrous dichloromethane (DCM, ~0.1 M).

© 2026 BenchChem. All rights reserved.

- Addition: Dissolve **(3-Chloro-2-methylphenyl)methanol** (1.0 equivalent) in a minimal amount of anhydrous DCM and add it to the stirring PCC suspension at room temperature.
- Reaction: Monitor the reaction by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours. The appearance of a dark, tarry mixture is characteristic.
- Workup: Upon completion, dilute the reaction mixture with diethyl ether and filter the suspension through a pad of silica gel or Florisil®, eluting with additional ether.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude aldehyde can be further purified by column chromatography on silica gel if necessary.

Etherification: Masking and Modification

Ether formation is a common strategy in drug development to increase lipophilicity or block a reactive hydroxyl group. Benzylic alcohols undergo etherification under relatively mild conditions.

- Williamson Ether Synthesis: This classic method involves deprotonation of the alcohol with a strong base (e.g., NaH) to form the alkoxide, followed by nucleophilic substitution with an alkyl halide (e.g., methyl iodide, ethyl bromide).
- Acid-Catalyzed Etherification: Reaction with an excess of a simple alcohol like methanol or ethanol in the presence of an acid catalyst can form the corresponding ether. However, this is an equilibrium process.
- Chemoselective Methods: Modern methods allow for the selective etherification of benzylic alcohols in the presence of other hydroxyl groups. For instance, using 2,4,6-trichloro-1,3,5-triazine (TCT) and dimethyl sulfoxide (DMSO) in methanol or ethanol provides a highly chemoselective route to methyl or ethyl benzyl ethers.[4][5] This proceeds via a carbocation intermediate, which is favored for benzylic systems.[4]

Protocol 3.2.1: Methyl Ether Synthesis via TCT/DMSO Catalysis

- Setup: To a solution of **(3-Chloro-2-methylphenyl)methanol** (1.0 equivalent) in methanol (as both solvent and reagent), add 2,4,6-trichloro-1,3,5-triazine (TCT, 1.0 equivalent).

© 2026 BenchChem. All rights reserved.

- Catalysis: Add dimethyl sulfoxide (DMSO, 1.0 equivalent) portion-wise to the stirring solution at room temperature. An exotherm may be observed.
- Reaction: Stir the mixture for 1-3 hours, monitoring progress by TLC.
- Workup: Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Extract the product with ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. Purify the residue by flash chromatography to yield the desired methyl ether.

Conversion to 3-Chloro-2-methylbenzyl Halides

Replacing the hydroxyl group with a halogen transforms the molecule into an excellent electrophile, primed for reaction with a wide range of nucleophiles. This is a cornerstone of synthetic diversification.

- Chlorination: Thionyl chloride ($SOCl_2$) is a standard reagent for converting primary alcohols to alkyl chlorides. The reaction is often run with a small amount of a tertiary amine base like pyridine.
- Bromination: Phosphorus tribromide (PBr_3) is highly effective for converting primary alcohols to the corresponding bromides.

These benzyl halides are valuable intermediates for introducing carbon, nitrogen, oxygen, or sulfur nucleophiles via S_n2 or S_n1-type reactions. Given the steric hindrance from the ortho-methyl group, S_n1 pathways, proceeding through a stabilized benzylic carbocation, can be competitive, especially with weaker nucleophiles.[6][7]

Reactivity of the Aromatic Ring: Regioselective Electrophilic Substitution

Further functionalization of the aromatic ring is governed by the directing effects of the existing substituents.

- Directing Effects:

© 2026 BenchChem. All rights reserved.

- -CH_3 (ortho, para-director, activating): Directs incoming electrophiles to positions 4 and 6.
- -Cl (ortho, para-director, deactivating): Directs incoming electrophiles to positions 5 and 1. However, position 1 is already substituted, and position 5 is equivalent to position 1 relative to the methyl group.
- -CH_2OH (meta-director, deactivating): Directs to positions 3 and 5.

- Consensus and Steric Hindrance: The powerful activating effect of the methyl group dominates. It strongly directs incoming electrophiles to the C4 and C6 positions. The C6 position is sterically hindered by the adjacent methyl group. Therefore, electrophilic aromatic substitution is overwhelmingly favored at the C4 position, which is para to the activating methyl group and unencumbered.

Caption: Directing effects for electrophilic aromatic substitution.

Common electrophilic aromatic substitution reactions like nitration (HNO_3/H_2SO_4), halogenation ($Br_2/FeBr_3$), and Friedel-Crafts acylation ($RCOCl/AlCl_3$) would be expected to yield the 4-substituted product as the major isomer.

Applications in Drug Discovery and Synthesis

(3-Chloro-2-methylphenyl)methanol is a valuable scaffold in drug discovery for several reasons:

- Metabolic Blocking: The chloro and methyl groups can serve as metabolic blockers, preventing enzymatic degradation (e.g., by Cytochrome P450 enzymes) at those positions and thereby increasing the half-life of a drug candidate.
- Modulation of Physicochemical Properties: The chlorine atom significantly increases lipophilicity, which can enhance membrane permeability. The methyl group also contributes to lipophilicity.
- Specific Interactions: A chlorine atom can participate in halogen bonding, a specific non-covalent interaction with protein backbones or side chains that can significantly improve binding affinity.[8]

© 2026 BenchChem. All rights reserved.

- Synthetic Versatility: As demonstrated, the hydroxymethyl group provides a reactive handle for linking the phenyl scaffold to other parts of a target molecule or for fine-tuning properties through derivatization.

The presence of chlorine is a common feature in many FDA-approved drugs, highlighting its importance in medicinal chemistry.[9]

Caption: Key synthetic transformations from the starting alcohol.

Safety and Handling

As with all laboratory chemicals, **(3-Chloro-2-methylphenyl)methanol** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side-shields, and a lab coat.[10]
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[10] Avoid contact with skin and eyes.[10] Wash hands thoroughly after handling.[10]
- Storage: Store in a tightly sealed container in a cool, dry place.
- Disposal: Dispose of contaminated material and waste in accordance with local, state, and federal regulations.

It is essential to consult the most current Safety Data Sheet (SDS) for this compound before use.

Conclusion

(3-Chloro-2-methylphenyl)methanol is a strategically important building block whose reactivity is defined by a nuanced balance of steric and electronic factors. The sterically accessible hydroxymethyl group serves as a primary point for diverse functionalization, including oxidation, etherification, and halogenation. Simultaneously, the aromatic ring's substitution pattern allows for highly regioselective electrophilic additions, primarily at the C4 position. This predictable and versatile reactivity profile makes it an invaluable tool for

© 2026 BenchChem. All rights reserved.

researchers, scientists, and drug development professionals engaged in the design and synthesis of novel, high-value chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. PubChemLite - (3-chloro-2-methylphenyl)methanol (C8H9ClO) [pubchemlite.lcsb.uni.lu]
- 2. cenmed.com [cenmed.com]
- 3. (3-Chloro-2-Methylphenyl)Methanol | 90369-75-8 [amp.chemicalbook.com]
- 4. Chemoselective Etherification of Benzyl Alcohols Using 2,4,6-Trichloro-1,3,5-triazine and Methanol or Ethanol Catalyzed by Dimethyl Sulfoxide [organic-chemistry.org]
- 5. researchgate.net [researchgate.net]
- 6. chegg.com [chegg.com]
- 7. the reaction of 2-chloro-2-methyl-1-phenylpropane with methanol yields a .. [askfilo.com]
- 8. youtube.com [youtube.com]
- 9. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Reactivity profile of (3-Chloro-2-methylphenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356379/docs#reactivity-profile-of-3-chloro-2-methylphenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.